

# **α-Damascenone in Rosa damascena**

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## **Compound of Interest**

Compound Name: **α-Damascenone**

Cat. No.: **B1149544**

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An In-depth Technical Guide to **α-Damascenone** in Rosa damascena

## **Introduction**

The damascenones are a group of C13-norisoprenoid compounds that are significant contributors to the aroma of many natural products, including roses, grapes, and various fruits. [1] They belong to the family of rose ketones, which also includes damascones and ionones.[1] While β-damascenone is a well-known and potent aroma constituent of the essential oil from the Damask rose (Rosa damascena), contributing significantly to its characteristic fragrance despite its low concentration, **α-damascenone** is not typically found in rose oil.[2][3] This guide provides a comprehensive technical overview of the biosynthesis of damascenones, their analysis in Rosa damascena, and the biological activities of related compounds, with a focus on **α-damascenone** where information is available.

## **Biosynthesis of Damascenones**

The biosynthesis of damascenones originates from the enzymatic degradation of carotenoids. [1] In Rosa damascena, specific carotenoid cleavage dioxygenases (CCDs) are responsible for this process.

## **Precursor Carotenoids**

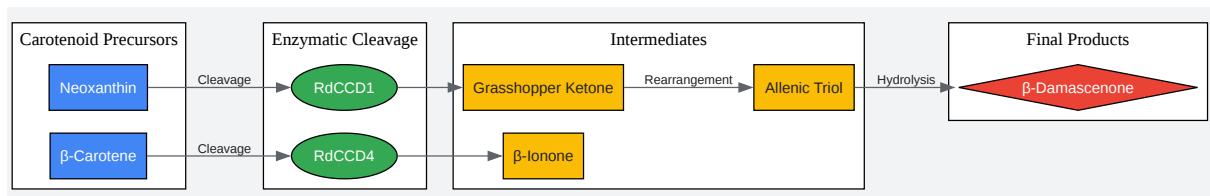
The primary precursors for C13-norisoprenoids are carotenoids such as neoxanthin, violaxanthin, and β-carotene.[4][5] These carotenoids are present in the rose flowers and undergo oxidative cleavage to produce a variety of volatile and non-volatile compounds.[5]

## Key Enzymes in *Rosa damascena*

- RdCCD1: This carotenoid cleavage dioxygenase from *Rosa damascena* has been shown to cleave various carotenoids at the 9-10 and 9'-10' positions.[4][6] This cleavage results in the formation of a C14 dialdehyde and two C13 products.[4][6] The expression of the RdCCD1 gene is predominantly found in the flowers, which correlates with the high production of C13-norisoprenoids in this tissue.[6]
- RdCCD4: Another carotenoid cleavage dioxygenase identified in *Rosa damascena*, RdCCD4, has been shown to cleave 8'-apo-β-caroten-8'-al to produce β-ionone in vitro.[7] While CCD4 enzymes also cleave at the 9,10 and 9',10' positions, they may have different substrate specificities compared to CCD1 enzymes.[7]

## Biosynthetic Pathway

The formation of damascenones is a multi-step process that begins with the enzymatic cleavage of carotenoids. For β-damascenone, a proposed pathway involves the degradation of neoxanthin.[3][8] This process can be initiated by enzymatic action within the plant and can also be influenced by factors such as heat and acid hydrolysis during the extraction of essential oils.[3][9]



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A simplified diagram of the proposed biosynthetic pathway of β-damascenone from carotenoid precursors.

## Quantitative Data

While  **$\alpha$ -damascenone** is not a commonly reported constituent of *Rosa damascena* essential oil,  $\beta$ -damascenone is consistently identified, albeit at low concentrations. Its extremely low odor threshold makes it a major contributor to the overall rose aroma.[\[2\]](#)

Compound	Concentration in Essential Oil	Method of Analysis	Reference
$\beta$ -Damascenone	0.14%	GC-MS	<a href="#">[2]</a>
$\beta$ -Damascenone	~100 ppm	GC/MS/MS	<a href="#">[10]</a>
$\beta$ -Damascenone	0.5%	Not specified	<a href="#">[11]</a>

## Experimental Protocols

### Extraction of Volatile Compounds from *Rosa damascena*

Several methods are employed for the extraction of essential oils and other volatile compounds from *Rosa damascena* flowers.

- Steam Distillation (Hydro-Steam): This is the most common traditional and industrial method.  
[\[12\]](#)
  - Protocol:
    - Freshly harvested rose flowers are placed in a still with water.[\[13\]](#)
    - Steam is passed through the flowers, which ruptures the oil sacs and carries the volatile aromatic compounds.[\[12\]](#)
    - The steam and oil vapor mixture is then cooled in a condenser.[\[12\]](#)
    - The essential oil, being less dense than water, separates and is collected from the aqueous phase (rose water or hydrosol).[\[12\]](#)
- Solvent Extraction: This method yields a higher amount of aromatic compounds, including non-volatile components, resulting in a product called an absolute.
  - Protocol:

- Rose petals are repeatedly washed with a non-polar solvent, such as hexane.
- The solvent extracts the aromatic compounds, waxes, and pigments.
- The solvent is then removed by evaporation under vacuum to yield a waxy, semi-solid substance called "concrete."
- The concrete is then washed with a second solvent, typically ethanol, to separate the fragrant oil from the waxes.
- Finally, the ethanol is evaporated to leave the "absolute."

- Supercritical CO<sub>2</sub> Extraction: This method uses carbon dioxide in its supercritical state as a solvent.
  - Protocol:
    - CO<sub>2</sub> is subjected to high pressure and temperature to bring it to a supercritical state, where it exhibits properties of both a liquid and a gas.
    - The supercritical CO<sub>2</sub> is passed through the rose petals, where it dissolves the aromatic compounds.
    - The pressure is then reduced, causing the CO<sub>2</sub> to return to its gaseous state and evaporate, leaving behind a pure extract free of solvent residues.[12]

## Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

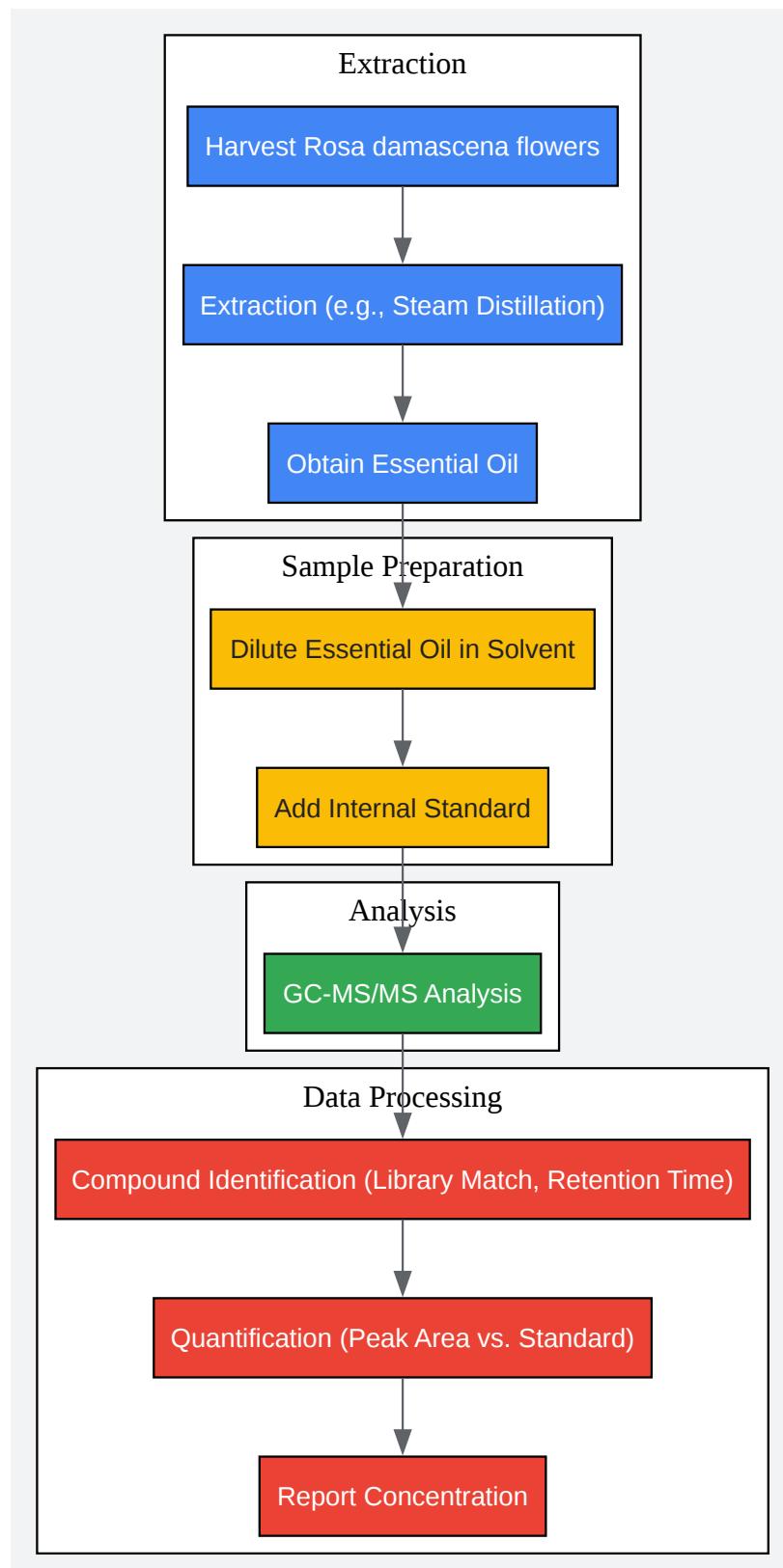
GC-MS is the standard analytical technique for the separation, identification, and quantification of volatile compounds like damascenones.[14] Due to the complexity of rose oil and the low concentration of  $\beta$ -damascenone, a highly specific method such as GC coupled with tandem mass spectrometry (GC/MS/MS) may be required for accurate quantification.[10]

- Sample Preparation:
  - A sample of *Rosa damascena* essential oil is diluted in a suitable solvent (e.g., chloroform).[10]

- An internal standard may be added for accurate quantification.
- GC-MS Parameters:

Parameter	Recommended Setting	Notes
Gas Chromatograph (GC)		
Column	Arylene modified 5% phenyl/95% methyl PDMS (e.g., Agilent CP-Sil 8 CB Low Bleed/MS)	A mid-polarity column is suitable.
Dimensions	30 m x 0.25 mm x 0.25 µm	Standard dimensions for volatile analysis.
Carrier Gas	Helium	At a flow rate of approximately 1 mL/min.
Oven Program	Initial: 50 °C for 1 min, then ramp at 15 °C/min to 305 °C	This program can be optimized based on the specific instrument and sample. <a href="#">[14]</a>
Mass Spectrometer (MS)		
Ionization Mode	Electron Impact (EI)	Standard ionization method for GC-MS.
Acquisition Mode	Selected Ion Monitoring (SIM) or Full Scan	SIM is preferred for higher sensitivity in targeted quantification. <a href="#">[14]</a>

| Monitored Ions (m/z) for β-Damascenone | Quantifier: 190 (Molecular Ion); Qualifiers: 69, 91, 121, 175 | These ions are characteristic fragments of β-damascenone.[\[14\]](#) |

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A general workflow for the extraction and quantification of damascenones from *Rosa damascena*.

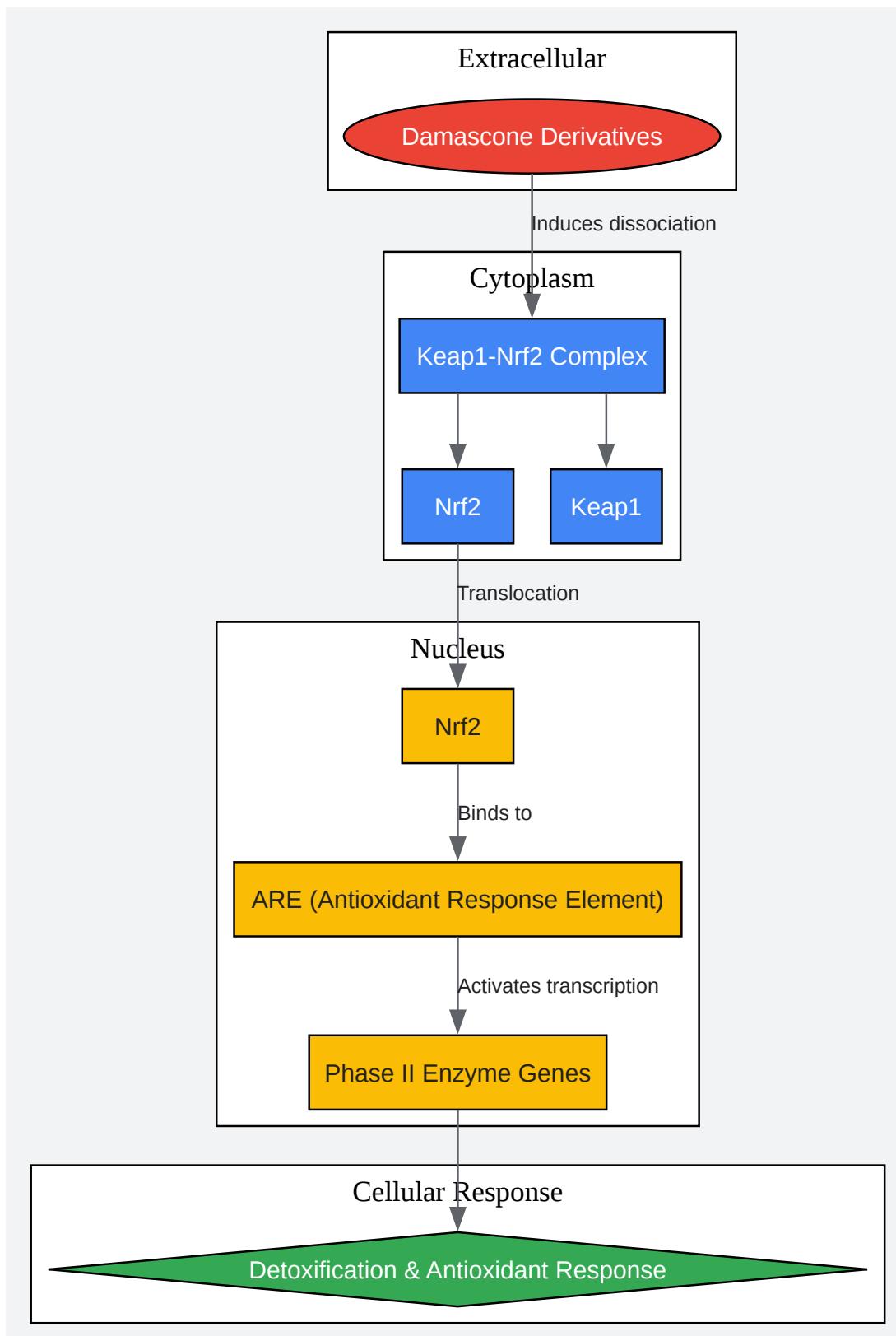
## Biological Activity and Signaling Pathways

While research on the specific biological activities of **α-damascenone** is limited, studies on related damascone and damascenone compounds have revealed potential therapeutic effects.

## Anti-inflammatory and Chemopreventive Activities

β-damascenone and its derivatives, such as 3-hydroxy-β-damascone, have been identified as potent inducers of phase II cytoprotective enzymes.[\[15\]](#) This activity is mediated through the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway.[\[15\]](#)

- **Nrf2 Signaling Pathway:** Nrf2 is a transcription factor that regulates the expression of a wide array of antioxidant and detoxification genes, known as the phase II response. Under normal conditions, Nrf2 is kept in the cytoplasm by its inhibitor, Keap1. Upon activation by inducers, Nrf2 translocates to the nucleus and binds to the Antioxidant Response Element (ARE) in the promoter region of its target genes, initiating their transcription.
- **Anti-inflammatory Effects:** Damascone derivatives have also been shown to be potent inhibitors of lipopolysaccharide (LPS)-induced inducible nitric oxide synthase (iNOS) activity in cell cultures, indicating anti-inflammatory properties.[\[15\]](#)



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Induction of the Nrf2-mediated phase II response by damascone derivatives.

## Conclusion

While **α-damascenone** is not a characteristic component of *Rosa damascena*, the study of its isomer, **β-damascenone**, and other C13-norisoprenoids in this plant provides valuable insights for researchers, scientists, and drug development professionals. The biosynthesis of these potent aroma compounds is intricately linked to carotenoid metabolism, with key enzymes like RdCCD1 playing a crucial role. Accurate quantification requires sophisticated analytical techniques such as GC-MS/MS due to the complexity of the essential oil matrix. Furthermore, the emerging evidence of the biological activities of damascenone-related compounds, particularly their anti-inflammatory and chemopreventive potential through the Nrf2 pathway, opens avenues for further investigation into their therapeutic applications. Future research could focus on elucidating the complete biosynthetic pathways of various damascenone isomers and exploring the full spectrum of their biological effects.

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